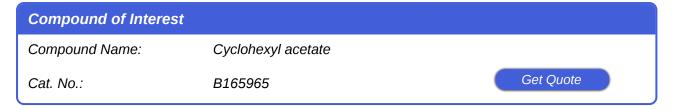


Cyclohexyl acetate CAS number and molecular formula.

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Cyclohexyl Acetate

Topic: Cyclohexyl Acetate

CAS Number: 622-45-7

Molecular Formula: C8H14O2

This technical guide provides a comprehensive overview of **cyclohexyl acetate**, including its chemical and physical properties, synthesis protocols, applications, and safety information. The content is specifically tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Cyclohexyl acetate is a colorless to pale yellow liquid with a fruity odor reminiscent of amyl acetate.[1][2] It is an ester of cyclohexanol and acetic acid.[3] The key quantitative properties of **cyclohexyl acetate** are summarized in the table below for easy reference and comparison.



Property	Value	Reference(s)
CAS Number	622-45-7	[1]
Molecular Formula	C8H14O2	[1][4]
Molecular Weight	142.20 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Fruity, sweet, reminiscent of amyl acetate	[1][2]
Boiling Point	172-177 °C at 760 mmHg	[1][2]
Melting Point	-65 °C	[5]
Flash Point	136 °F (58 °C)	[1][5][6]
Density	0.966 g/mL at 25 °C	[2]
Vapor Density	4.9 (Air = 1)	[5]
Vapor Pressure	11.0 mmHg at 25 °C	[5]
Solubility in Water	0.2 g/100 mL at 20 °C (Slightly soluble)	[5]
Solubility in Solvents	Miscible with ethanol and ether	[1][5]
Refractive Index (n20/D)	1.439	[2]
LogP	2.64	[5]
Autoignition Temperature	635 °F (335 °C)	[5]

Synthesis of Cyclohexyl Acetate: Experimental Protocols

Cyclohexyl acetate is typically synthesized via the esterification of either cyclohexanol or cyclohexene with an acetic acid source.



Protocol 1: Esterification of Cyclohexanol with Acetic Acid

This is a classic Fischer esterification method. The reaction involves heating cyclohexanol with acetic acid in the presence of an acid catalyst.[1]

Materials:

- Cyclohexanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid (catalyst)
- Sodium Bicarbonate solution (5% aqueous)
- Anhydrous Magnesium Sulfate
- · Boiling chips

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine cyclohexanol and a molar excess of glacial acetic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Add boiling chips and heat the mixture to reflux for 1-2 hours.
- After reflux, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with cold water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent.



 Purify the crude cyclohexyl acetate by fractional distillation, collecting the fraction boiling at approximately 172-177 °C.[1][2]

Protocol 2: Synthesis from Cyclohexene and Acetic Acid

This method involves the acid-catalyzed addition of acetic acid to cyclohexene. A solid acid catalyst, such as a sulfo-group cation exchange resin, is often used to simplify catalyst removal.[7]

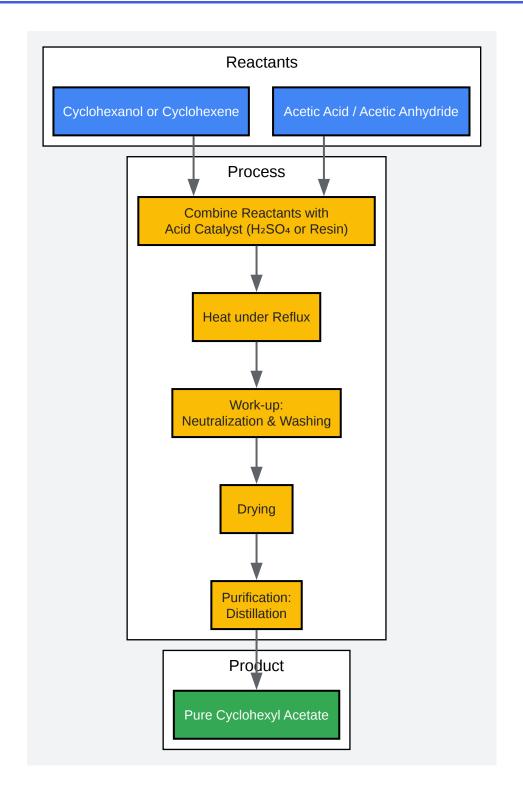
Materials:

- Cyclohexene
- Glacial Acetic Acid
- Sulfo-group cation exchange resin (e.g., Amberlyst 15)
- Reflux apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add cyclohexene, a molar excess of acetic acid, and the cation exchange resin (e.g., 3% by weight relative to cyclohexene).[7]
- Heat the mixture to reflux (approximately 90-95 °C) with vigorous stirring for 5-8 hours.
- Monitor the reaction progress using gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the catalyst by simple filtration. The catalyst can be washed with a solvent, dried, and reused.[7]
- The filtrate is then subjected to distillation. First, unreacted cyclohexene and acetic acid are recovered by distillation at atmospheric pressure.[7]
- The remaining residue is then distilled under vacuum to yield pure cyclohexyl acetate.[7]





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Caption: General workflow for the synthesis of cyclohexyl acetate.

Applications in Research and Drug Development



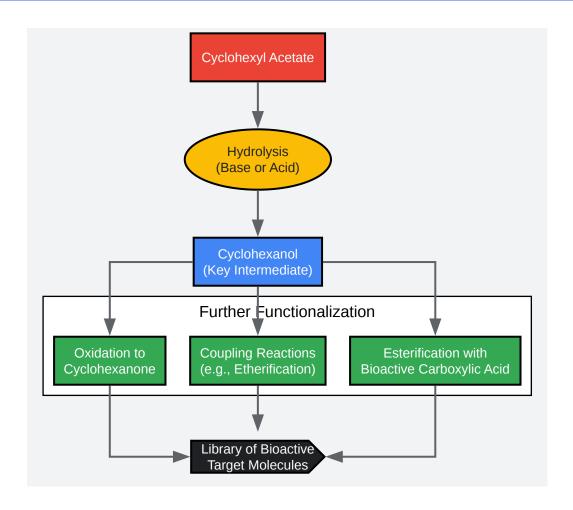




While primarily used in the flavor and fragrance industries, **cyclohexyl acetate**'s properties make it relevant to the pharmaceutical sector.[1][8]

- Solvent: Its good solvency for a range of organic compounds and relatively low polarity make
 it a useful solvent in organic synthesis and for coatings and resins.[1][2]
- Chemical Intermediate: Cyclohexyl acetate serves as a versatile intermediate for the
 synthesis of other chemicals.[1] The cyclohexyl moiety is a common structural motif in
 medicinal chemistry, often used as a bioisostere for aromatic rings to improve metabolic
 stability and solubility.[9] The acetate group can be easily hydrolyzed to the corresponding
 alcohol (cyclohexanol), which provides a reactive handle for further functionalization to
 introduce various pharmacophores.[9]
- Drug Development: In drug discovery, scaffolds like cyclohexanol, derived from cyclohexyl acetate, can be elaborated into more complex molecules. For instance, the hydroxyl group can be oxidized, alkylated, or used in coupling reactions to build libraries of compounds for screening. Although not a direct intermediate in many marketed drugs, its structural elements are present in various bioactive molecules.[8][9]





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Caption: Hypothetical workflow for using cyclohexyl acetate in drug discovery.

Safety and Handling

Cyclohexyl acetate is a combustible liquid and can be a mild irritant.[1][6] Proper safety precautions are essential during handling.



Hazard Category	Description & Precautions	Reference(s)
Flammability	Combustible liquid. Keep away from heat, sparks, open flames, and hot surfaces. Use of a closed system and ventilation is recommended, especially above its flash point (58 °C).	[6][10]
Health Hazards	May cause irritation to the skin, eyes, and respiratory tract.[1] [11] High concentrations of vapor may be narcotic.[5][6] Prolonged skin contact may cause dryness or cracking.[10]	
Personal Protective Equipment (PPE)	Wear protective gloves (solvent-resistant), safety glasses with side-shields or a face shield, and a lab coat. Use in a well-ventilated area or with a fume hood.	[11][12]
Handling	Avoid contact with skin and eyes and inhalation of vapor. [10] All equipment used when handling the product must be grounded to prevent static discharge.[5]	
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.[12] Store away from strong oxidizing agents and strong bases.[11]	-
Spill & Disposal	In case of a spill, absorb with an inert material (e.g., sand) and dispose of according to	



local regulations. Prevent entry into drains.[10][12]

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